

# Methyl Paraben-13C6 structure and properties

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Methyl Paraben-13C6

CAS No.: 1581694-95-2

Cat. No.: S883048

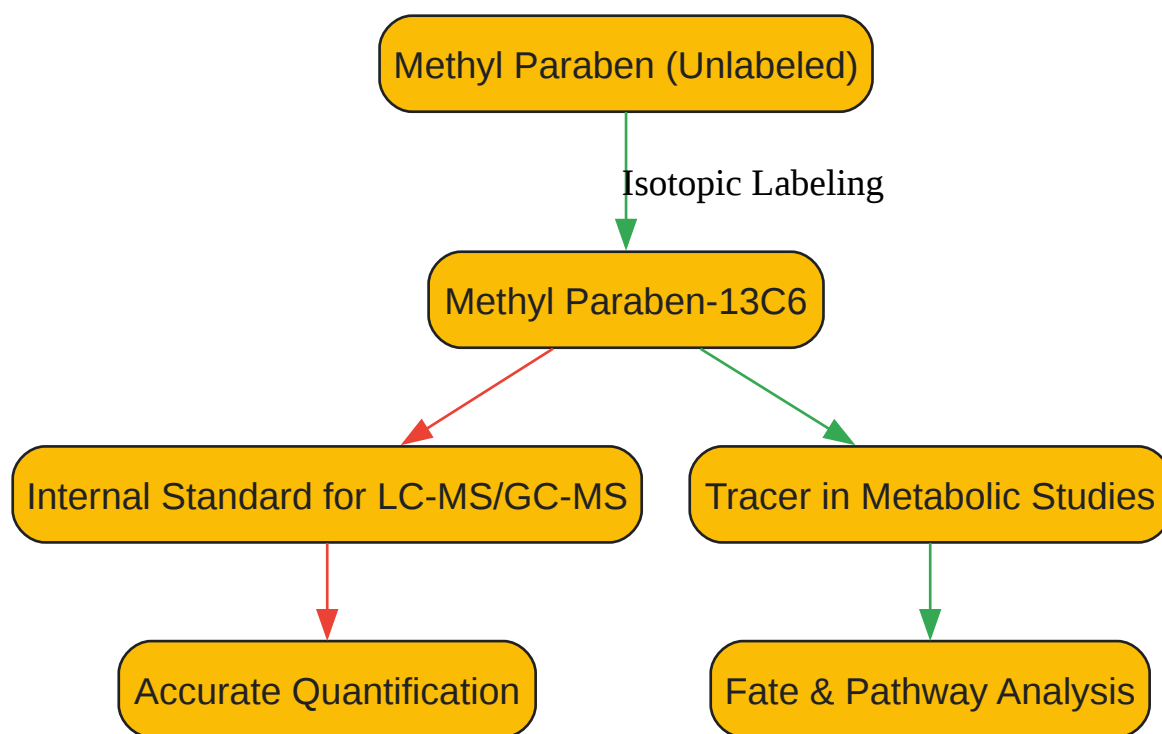
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## Chemical Structure and Key Properties

The table below summarizes the core identifiers and physical characteristics of **Methyl Paraben-13C6** for quick reference.

Property	Description
IUPAC Name	Methyl 4-hydroxybenzoate-( <sup>13</sup> C <sub>6</sub> ) [1]
Molecular Formula	C <sub>2</sub> ( <sup>13</sup> )C <sub>6</sub> H <sub>8</sub> O <sub>3</sub> [1]
CAS Number	1581694-95-2 [1]
Molecular Weight	158.10 g/mol [1] [2]
Appearance	White to off-white solid [1]
SMILES	<chem>O=C(OC)[13C]1=[13CH][13CH]=13C[13CH]=[13CH]1</chem> [1]
Unlabeled Analog (CAS)	99-76-3 [3] [2] [4]

This compound is synthesized by replacing all six carbon atoms in the benzene ring of methyl paraben with the stable (non-radioactive) isotope Carbon-13 (<sup>13</sup>C) [1]. This key structural feature is visually summarized below.



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Schematic of **Methyl Paraben-13C6** synthesis and application.

## Experimental Data and Handling

For laboratory use, precise handling and preparation information is crucial. The following table consolidates key experimental data.

Aspect	Details
Purity	>98% (as a solution in methanol) [2]
Storage	Powder: -20°C for 3 years; 4°C for 2 years. In solvent: -80°C for 6 months; -20°C for 1 month [1].
Solubility	Freely soluble in methanol [2]. Soluble at 100 mg/mL in DMSO (632.51 mM), requiring ultrasonic treatment and warming [1].

Aspect	Details
Primary Application	Used as an internal standard for quantitative analysis by NMR, GC-MS, or LC-MS [1].

## Research Context and Protocol Overview

**Methyl Paraben-13C6** is critical in research for precise measurement of methyl paraben, an antimicrobial preservative and potential endocrine disruptor [1] [5] [6].

- **Sample Preparation and Extraction:** Protocols often involve solid-phase extraction (SPE). One study used MAX SPE cartridges, with target compounds eluted using 1 mL of 2% formic acid in methanol [7].
- **Instrumental Analysis:** Analysis is typically performed with **ultra-performance liquid chromatography-tandem mass spectrometry (UPLC-MS/MS)** [6] [7]. Parabens and their metabolites are separated using a gradient of water and acetonitrile [7].
- **Use of Labeled Internal Standard:** **Methyl Paraben-13C6** is added to samples before processing. It behaves identically to native methyl paraben during extraction and analysis, allowing researchers to correct for procedural losses and matrix effects [8].

## Safety and Handling Considerations

While **Methyl Paraben-13C6** itself is a chemical tool, its unlabeled form has known safety profiles. The methanol solvent in commercial solutions is highly flammable and toxic [2]. Standard laboratory safety practices are essential, including the use of personal protective equipment (PPE) and working in a well-ventilated fume hood.

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## References

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**Address:** Ontario, CA 91761, United States

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